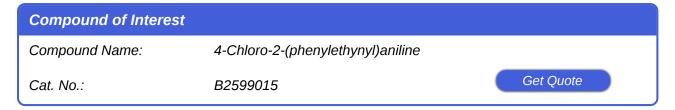


Comparative Guide to the Structural Confirmation of 4-Chloro-2- (phenylethynyl)aniline

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis to support the structural confirmation of **4-Chloro-2-(phenylethynyl)aniline**. Due to the limited availability of direct experimental data for this specific compound, this guide focuses on a detailed, plausible synthetic protocol and compares its expected structural characteristics with known, closely related analogues.

Structural Confirmation and Physicochemical Properties

The structure of **4-Chloro-2-(phenylethynyl)aniline** is defined by a chloro-substituted aniline ring with a phenylethynyl group at the ortho-position to the amino group. While direct spectroscopic data for this compound is not readily available in published literature, its identity can be confidently predicted based on its synthetic route and comparison with analogues.

Table 1: Physicochemical Properties of 4-Chloro-2-(phenylethynyl)aniline and Analogues



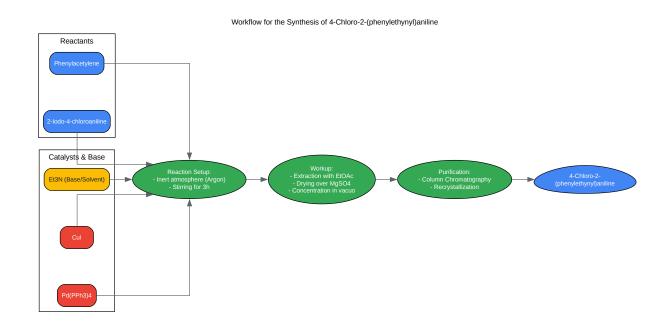
Compound	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Predicted Boiling Point (°C)
4-Chloro-2- (phenylethynyl)a niline	C14H10CIN	227.69	928782-97-2	405.9±45.0[1]
2- (Phenylethynyl)a niline[2][3][4][5] [6]	C14H11N	193.24	13141-38-3	Not available
4-Chloro-2-(p- tolylethynyl)anilin e[1][7]	C15H12CIN	241.72	1037493-25-6	405.9±45.0[1]
4-Bromo-2- (phenylethynyl)a niline	C14H10BrN	272.14	Not available	Not available

Synthetic Protocol: Sonogashira Coupling

The most probable and efficient method for the synthesis of **4-Chloro-2- (phenylethynyl)aniline** is a palladium-catalyzed Sonogashira cross-coupling reaction. This reaction joins an aryl halide with a terminal alkyne and is a cornerstone of modern organic synthesis.[8] A detailed experimental protocol, adapted from the synthesis of the closely related 2-(phenylethynyl)aniline, is provided below.[2]

Experimental Workflow: Synthesis of 4-Chloro-2-(phenylethynyl)aniline





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- To cite this document: BenchChem. [Comparative Guide to the Structural Confirmation of 4-Chloro-2-(phenylethynyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2599015#confirming-the-structure-of-4-chloro-2phenylethynyl-aniline]

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